

GA-017 and its Chemical Analogues: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: GA-017

Cat. No.: B10830394

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For researchers in drug discovery and cell biology, the Hippo signaling pathway presents a compelling target for therapeutic intervention in areas like cancer and regenerative medicine. At the heart of this pathway lie the LATS1/2 kinases, and their inhibition has emerged as a promising strategy to modulate cell proliferation and fate. This guide provides a detailed comparison of **GA-017**, a potent LATS1/2 inhibitor, with its known chemical analogues, offering a comprehensive overview of their performance in key functional assays.

This document summarizes quantitative data, outlines experimental protocols, and visualizes the underlying biological and experimental frameworks to assist researchers in selecting the optimal tool compound for their specific needs.

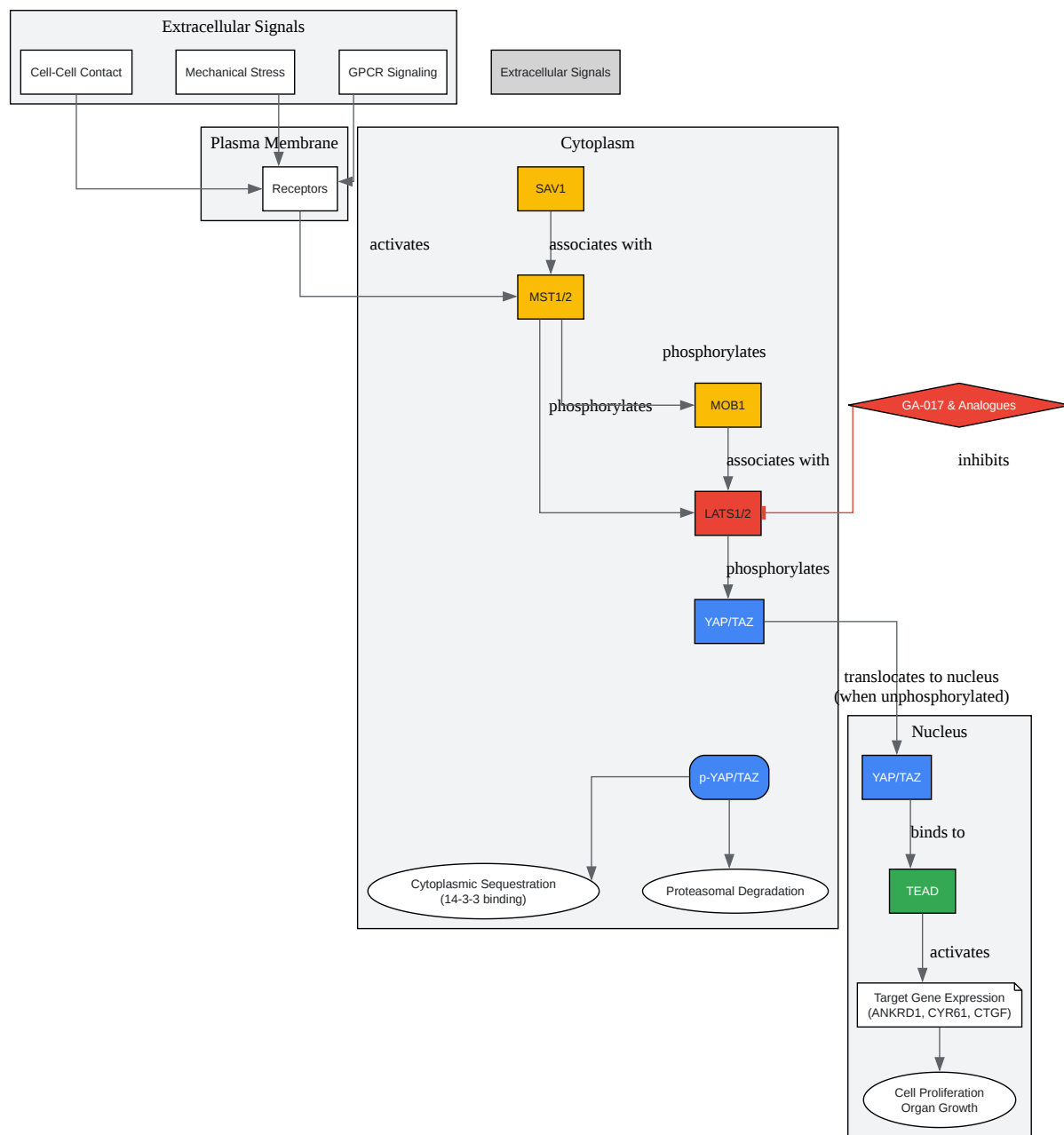
Quantitative Performance in Functional Assays

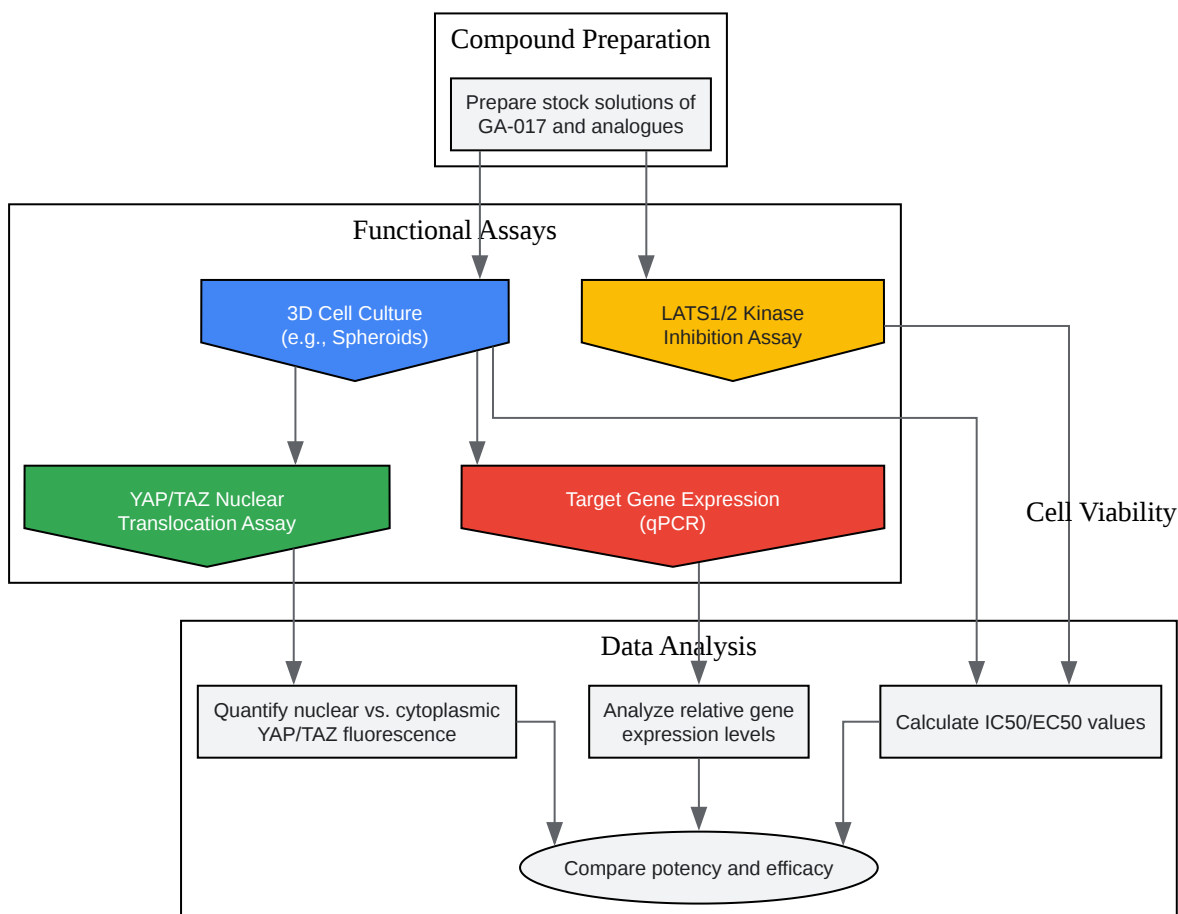
The following table summarizes the reported in vitro potencies of **GA-017** and its chemical analogues against their primary targets, the LATS1 and LATS2 kinases, as well as their effects on cell proliferation.

Compound	Target	IC50 (nM)	Cell-Based Assay	EC50 (μM)	Reference
GA-017	LATS1	4.10	SKOV3 cell growth	3.51	[1]
LATS2	3.92	[1]			
GA-002	LATS1	3.93	Not Reported	Not Reported	
LATS2	3.87				
VT02956	LATS1	0.76	YAP/TAZ phosphorylation inhibition (HEK293A)	0.16	[2]
LATS2	0.52	YAP/TAZ phosphorylation inhibition (4T1)	0.43	[2]	
NIBR-LTSi	LATS (general)	1.4	YAP signaling activation	1.0 - 2.7	[3]
Liver organoid formation	0.35	[3]			

Signaling Pathway and Experimental Workflow

To understand the mechanism of action of **GA-017** and its analogues, it is crucial to visualize the Hippo signaling pathway they modulate. Furthermore, a standardized experimental workflow is essential for the consistent evaluation of these compounds.





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